

# Physical and chemical properties of 1,3-Dimethyluric acid- $^{13}\text{C}_4,^{15}\text{N}_3$ .

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3-Dimethyluric acid- $^{13}\text{C}_4,^{15}\text{N}_3$

Cat. No.: B12057704

[Get Quote](#)

An In-depth Technical Guide to 1,3-Dimethyluric acid- $^{13}\text{C}_4,^{15}\text{N}_3$

This technical guide provides a comprehensive overview of the physical and chemical properties of the isotopically labeled compound 1,3-Dimethyluric acid- $^{13}\text{C}_4,^{15}\text{N}_3$ . It is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards or tracers in metabolic studies. This document details the compound's properties, relevant experimental methodologies, and its role in metabolic pathways.

## Core Physical and Chemical Properties

1,3-Dimethyluric acid- $^{13}\text{C}_4,^{15}\text{N}_3$  is the stable isotope-labeled form of 1,3-Dimethyluric acid, a known human metabolite of theophylline and caffeine.<sup>[1][2][3]</sup> The incorporation of four  $^{13}\text{C}$  atoms and three  $^{15}\text{N}$  atoms results in a mass shift that makes it an ideal internal standard for quantitative analysis by mass spectrometry.<sup>[4][5]</sup>

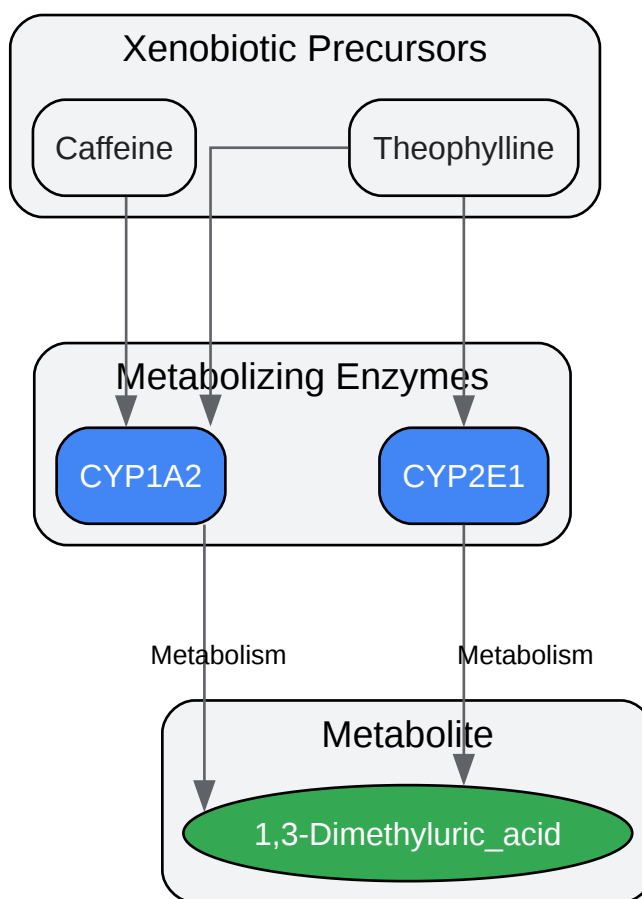
## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of both unlabeled 1,3-Dimethyluric acid and its isotopically labeled form, 1,3-Dimethyluric acid- $^{13}\text{C}_4,^{15}\text{N}_3$ .

| Property                | 1,3-Dimethyluric acid (Unlabeled)                           | 1,3-Dimethyluric acid- <sup>13</sup> C <sub>4</sub> , <sup>15</sup> N <sub>3</sub> (Labeled)            | Reference(s) |
|-------------------------|-------------------------------------------------------------|---------------------------------------------------------------------------------------------------------|--------------|
| Molecular Formula       | C <sub>7</sub> H <sub>8</sub> N <sub>4</sub> O <sub>3</sub> | <sup>13</sup> C <sub>4</sub> C <sub>3</sub> H <sub>8</sub> <sup>15</sup> N <sub>3</sub> NO <sub>3</sub> | [1][5][6]    |
| Molecular Weight        | 196.16 g/mol                                                | 203.11 g/mol                                                                                            | [1][5]       |
| CAS Number              | 944-73-0                                                    | 1173019-16-3                                                                                            | [1][5][6]    |
| Appearance              | Solid                                                       | Powder                                                                                                  | [1][5]       |
| Melting Point           | 408 - 410 °C                                                | >300 °C                                                                                                 | [1][5]       |
| Solubility              | Slightly soluble in DMSO                                    | Not specified (expected to be similar)                                                                  | [6]          |
| Storage Temperature     | Room Temperature                                            | -20°C                                                                                                   | [5]          |
| Isotopic Purity         | N/A                                                         | ≥98 atom %                                                                                              | [5]          |
| Chemical Purity (Assay) | ≥98%                                                        | ≥98% (CP)                                                                                               | [5][6]       |
| Mass Shift              | N/A                                                         | M+7                                                                                                     | [5]          |
| InChI Key               | OTSBKHHWSQYEHK<br>-UHFFFAOYSA-N                             | OTSBKHHWSQYEHK<br>-JCRQFRHWSA-N                                                                         | [1][5]       |

## Metabolic Pathway of 1,3-Dimethyluric Acid

1,3-Dimethyluric acid is a significant metabolite of methylxanthines, particularly caffeine and theophylline. The biotransformation primarily occurs in the liver and is catalyzed by cytochrome P450 (CYP) enzymes, with CYP1A2 being the major contributor.[6] This metabolic process is a key aspect of xenobiotic metabolism.[6] The labeled compound, 1,3-Dimethyluric acid-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N<sub>3</sub>, serves as an invaluable tool for tracing and quantifying this metabolic pathway in pharmacokinetic and drug metabolism studies.[4]



[Click to download full resolution via product page](#)

Caption: Metabolism of Caffeine and Theophylline to 1,3-Dimethyluric acid.

## Experimental Protocols and Methodologies

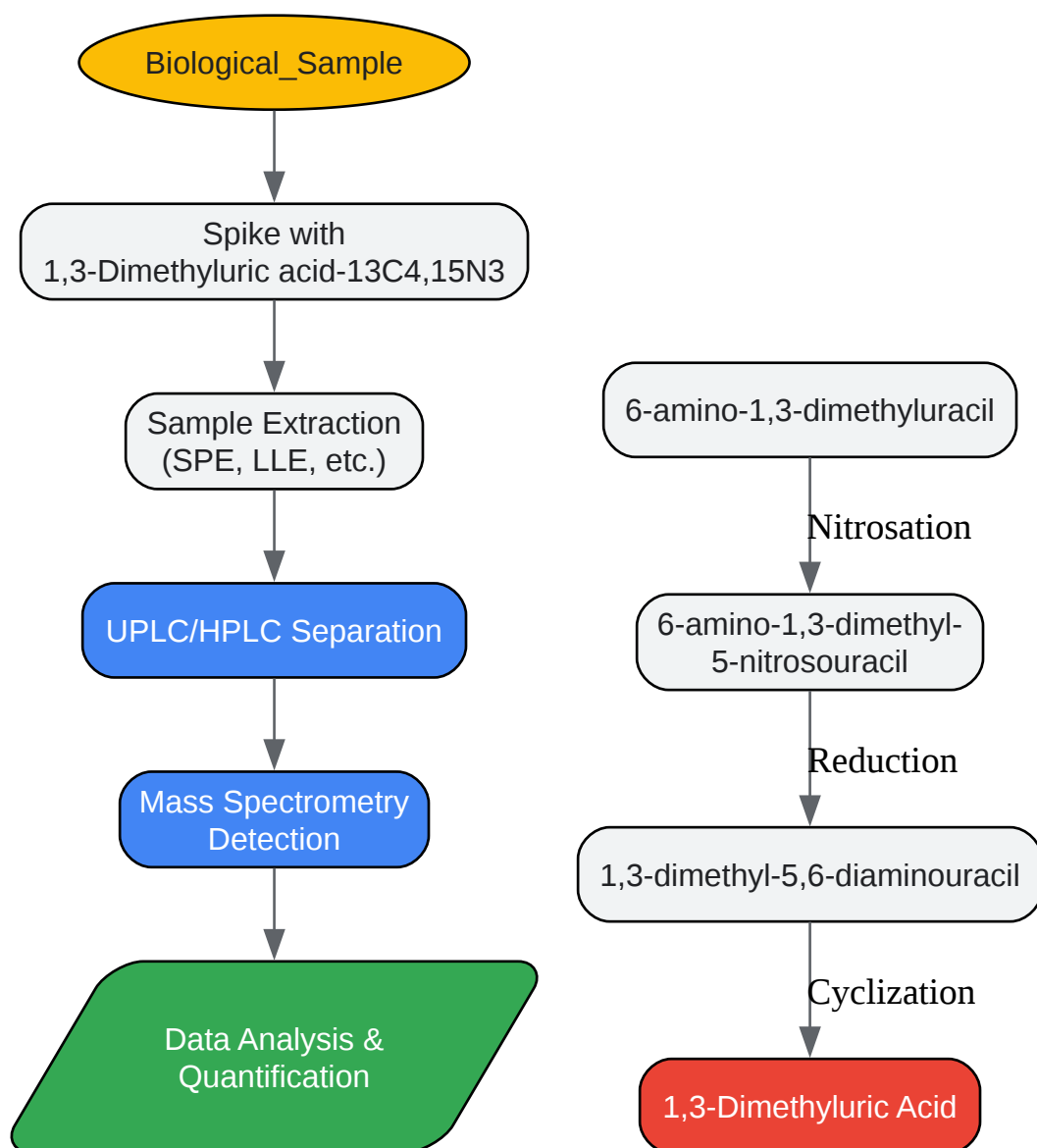
The use of 1,3-Dimethyluric acid- $^{13}\text{C}_4$ ,  $^{15}\text{N}_3$  is prevalent in quantitative analytical methods, especially those involving mass spectrometry.

### Quantitative Analysis via LC-MS

Isotopically labeled internal standards are crucial for correcting sample-to-sample variability during sample preparation and analysis. A typical workflow for using 1,3-Dimethyluric acid- $^{13}\text{C}_4$ ,  $^{15}\text{N}_3$  as an internal standard in a biological matrix (e.g., urine, plasma) is outlined below.

Methodology:

- **Sample Preparation:** A known concentration of 1,3-Dimethyluric acid- $^{13}\text{C}_4,^{15}\text{N}_3$  is spiked into the biological sample.
- **Extraction:** Analytes, including the native 1,3-Dimethyluric acid and the labeled standard, are extracted from the matrix. This is commonly achieved through protein precipitation, liquid-liquid extraction, or solid-phase extraction.
- **Chromatographic Separation:** The extracted sample is injected into a High-Performance Liquid Chromatography (HPLC) or Ultra-Performance Liquid Chromatography (UPLC) system.<sup>[7]</sup> A reverse-phase C18 column is often used to separate 1,3-Dimethyluric acid from other matrix components.
- **Mass Spectrometric Detection:** The eluent from the chromatography system is introduced into a mass spectrometer. The instrument is set to monitor the specific mass-to-charge ratios ( $m/z$ ) for both the unlabeled analyte and the labeled internal standard.
- **Quantification:** The concentration of the native 1,3-Dimethyluric acid is determined by calculating the ratio of its peak area to the peak area of the known concentration of the  $^{13}\text{C}_4,^{15}\text{N}_3$ -labeled internal standard.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,3-Dimethyluric acid | C<sub>7</sub>H<sub>8</sub>N<sub>4</sub>O<sub>3</sub> | CID 70346 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. 1,3-Dimethyluric acid-2,4,5,6-<sup>13</sup>C<sub>4</sub>-1,3,9-<sup>15</sup>N<sub>3</sub> = 98atom , = 98 CP 1173019-16-3 [sigmaaldrich.com]
- 6. caymanchem.com [caymanchem.com]
- 7. 1,3-Dimethyluric acid | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [Physical and chemical properties of 1,3-Dimethyluric acid-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N<sub>3</sub>]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12057704#physical-and-chemical-properties-of-1-3-dimethyluric-acid-13c4-15n3]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)